

# endo-tetrahydrodicyclopentadiene melting point and boiling point

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## Compound of Interest

Compound Name: *endo-Tetrahydrodicyclopentadiene*

Cat. No.: *B1210996*

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## An In-depth Technical Guide to the Physicochemical Properties of **Endo-Tetrahydrodicyclopentadiene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **endo-tetrahydrodicyclopentadiene**, a key physical property for its application in various research and development fields. This document outlines the empirical data, the methodologies for their determination, and a logical workflow for these experimental processes.

## Physicochemical Data of Endo-Tetrahydrodicyclopentadiene

**Endo-tetrahydrodicyclopentadiene**, also known as endo-Tricyclo[5.2.1.0<sup>2,6</sup>]decane, is a saturated hydrocarbon with the molecular formula C<sub>10</sub>H<sub>16</sub>.<sup>[1]</sup> Its thermal properties are critical for handling, storage, and application in chemical synthesis and materials science.

## Quantitative Data Summary

The melting and boiling points of **endo-tetrahydrodicyclopentadiene** are summarized in the table below. The data is compiled from various chemical suppliers and databases.

Property	Value
Melting Point	75 - 79 °C
Boiling Point	192 °C

References: Melting Point:[1][2][3][4][5][6][7], Boiling Point:[1][2][3][5][6][7][8]

## Experimental Protocols for Determination of Melting and Boiling Points

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid compound like **endo-tetrahydrodicyclopentadiene**.

### Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. This is a crucial indicator of purity.

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Thiele tube with oil bath or a digital melting point device)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **endo-tetrahydrodicyclopentadiene** is finely ground using a mortar and pestle. The powdered sample is then packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block or oil bath of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5 - 1 °C).

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thiele tube or other heating bath
- Thermometer
- Beaker

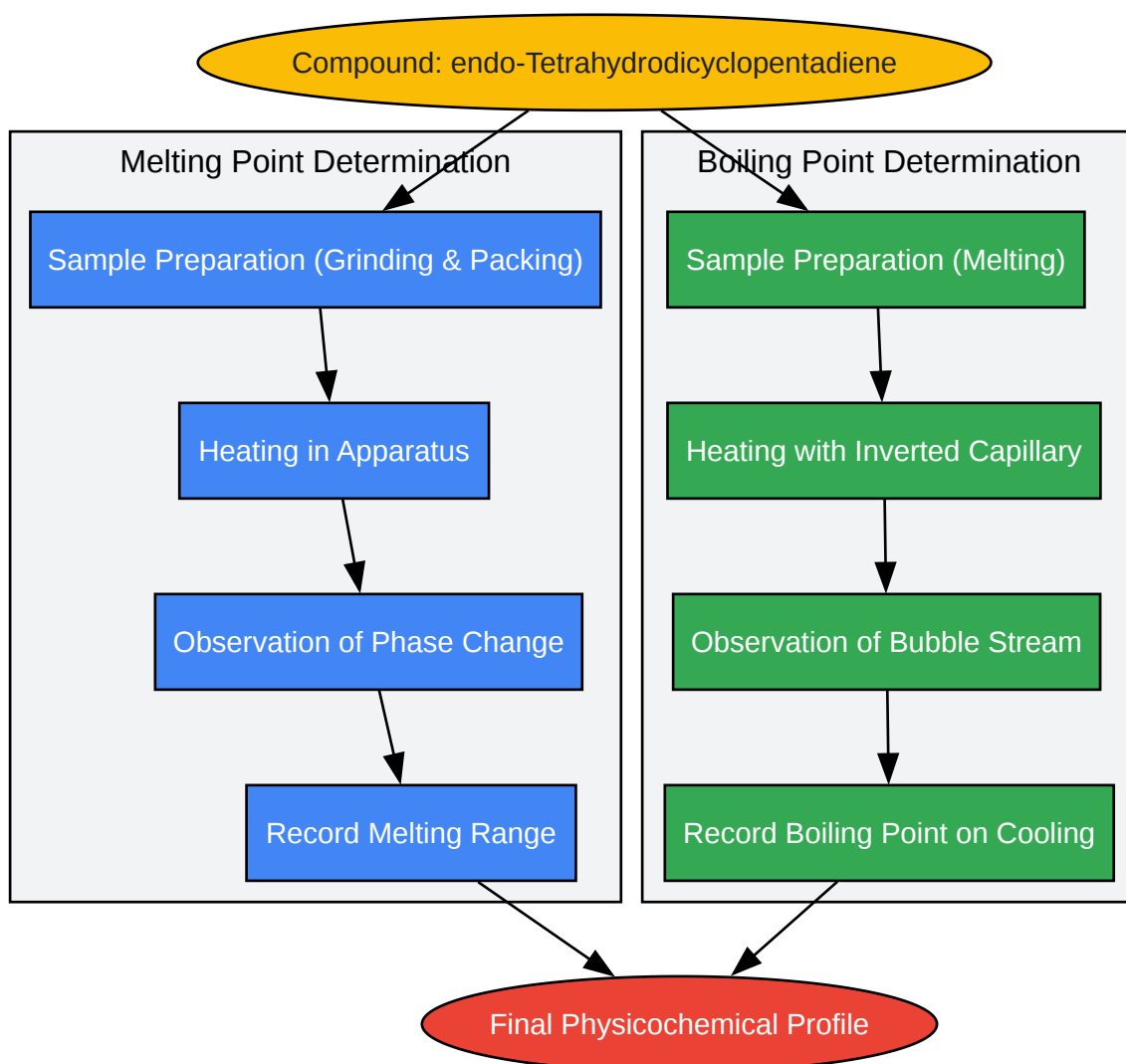
Procedure:

- **Sample Preparation:** A small amount (approximately 0.5 mL) of liquid sample is required. Since **endo-tetrahydrodicyclopentadiene** is a solid at room temperature, it must first be melted.
- **Apparatus Setup:** The melted sample is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid. The test tube is then attached to a thermometer and placed in a heating bath.
- **Heating:** The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Observation: Heating is continued until a rapid and continuous stream of bubbles is observed. The heat is then removed, and the bath is allowed to cool slowly.
- Recording the Boiling Point: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Logical Workflow for Physicochemical Analysis

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound such as **endo-tetrahydrodicyclopentadiene**.



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Caption: Workflow for Melting and Boiling Point Determination.

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